

Propyzamide-d3 (phenyl-2,4,6-d3) proper disposal procedures

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Compound of Interest

Compound Name: Propyzamide-d3 (phenyl-2,4,6-d3)

CAS No.: 1219805-79-4

Cat. No.: B3091887

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Propyzamide-d3 (phenyl-2,4,6-d3) Disposal & Handling Guide

A Compliance-First Protocol for Research Laboratories

Executive Summary: Immediate Action Card

For the researcher holding a vial of **Propyzamide-d3 (phenyl-2,4,6-d3)** intended for disposal, the following directives apply immediately. This compound is not just "chemical waste"; it is a RCRA U-Listed Hazardous Waste (U192).

Parameter	Critical Specification
RCRA Waste Code	U192 (Toxic Waste)
Primary Hazard	Carcinogen (Cat 2), Very Toxic to Aquatic Life
Disposal Method	High-Temperature Incineration (Must contain scrubbers for HCl generation)
Drain Disposal	STRICTLY PROHIBITED (Zero-tolerance for aquatic release)
Empty Vials	Must be Triple Rinsed before glass recycling. Rinsate = Hazardous Waste.
Solvent Compatibility	Segregate with Halogenated Solvents (due to Chlorine content)

Chemical Profile & Regulatory Status[1][2][3][4][5][6][7]

To manage disposal effectively, one must understand the chemical's identity and why it triggers specific regulatory flags.[1] Propyzamide-d3 is the deuterated analog of Propyzamide (Pronamide), used primarily as an internal standard in mass spectrometry (LC-MS/MS).

Identification & Properties[9]

- Parent Compound: Propyzamide (3,5-dichloro-N-(1,1-dimethyl-2-propynyl)benzamide)
- Parent CAS: 23950-58-5[2][3]
- Labeled CAS: [Varies by manufacturer, e.g., 1219803-XX-X] – Note: For safety and disposal, the labeled compound inherits the toxicological profile of the parent.
- Molecular Formula: $C_{12}H_8D_3Cl_2NO$

The "U-List" Implication (U192)

Under the Resource Conservation and Recovery Act (RCRA), Propyzamide is listed as U192. This classification is critical for laboratory compliance:

- Toxicity Rule: It is listed for toxicity, not just ignitability.
- No "Empty" Loophole: Unlike standard solvent bottles, a container that held a U-listed substance is considered hazardous waste unless it has been triple-rinsed.
- Mixture Rule: If you dissolve 1 mg of Propyzamide-d3 in 1 liter of Methanol, the entire liter becomes hazardous waste carrying the U192 code (along with F003 for methanol).

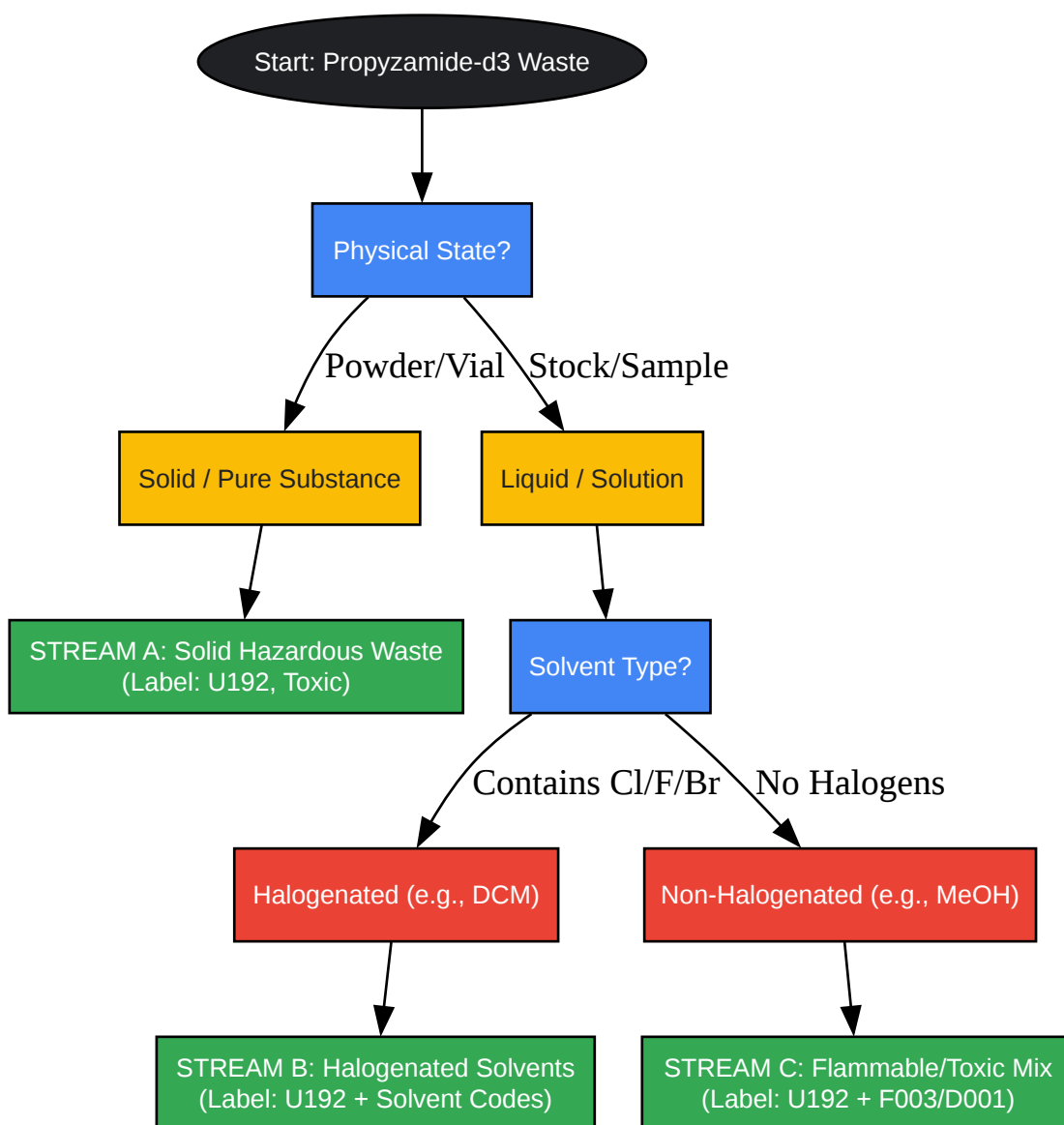
Waste Segregation & Classification Logic

Effective disposal starts at the bench. You must segregate this waste stream correctly to prevent cross-contamination of non-hazardous waste and to ensure the incinerator facility can handle the halogen load.

The Chlorine Factor

Propyzamide contains two chlorine atoms. When incinerated, this generates hydrogen chloride (HCl) gas. Therefore, it must be segregated into Halogenated Waste streams. Putting this in "Non-Halogenated" waste streams can damage incinerators lacking appropriate scrubbers and violate disposal contracts.

Decision Tree: Waste Stream Selection



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Figure 1: Waste Segregation Logic Flow. Ensure the "U192" code is added to any liquid waste stream label.

Detailed Disposal Protocols

Scenario A: Expired/Unused Solid Standard

- Packaging: Keep the substance in its original vial if possible. Ensure the cap is tight.
- Secondary Containment: Place the vial into a clear, sealable plastic bag (e.g., Ziploc) to contain any potential breakage.

- Labeling: Attach a hazardous waste tag.
 - Chemical Name: **Propyzamide-d3 (Phenyl-2,4,6-d3)**.
 - Constituents: 100%.
 - Hazards: Carcinogen, Toxic.[\[4\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
 - Codes: U192.
- Disposal: Place in the Solid Hazardous Waste drum (Lab Pack).

Scenario B: Liquid Waste (LC-MS Effluent & Stock Solutions)

- Stock Solutions: Pour into the Halogenated Solvent carboy. Even if dissolved in Methanol (non-halogenated), the presence of the chlorinated herbicide usually defaults the preference to the halogenated stream to ensure proper incineration temperatures (>1100°C).
- LC-MS Effluent: If your mobile phase contains Propyzamide-d3, collect the waste. Do not divert to drain.
 - Note: While the concentration in effluent is low (ng/mL), U-listed waste regulations are strict. Consult your local EHS officer; many institutions require collecting LC waste as hazardous if it contains any listed acute toxicants or carcinogens.

Scenario C: Empty Vials (The "Triple Rinse" Rule)

You cannot simply throw a U-listed container in the glass trash.

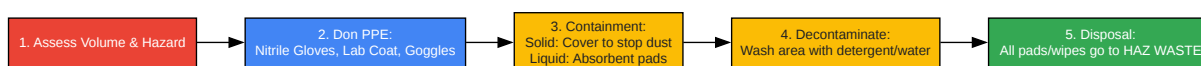
- Solvent Selection: Use a solvent that solubilizes the compound (e.g., Methanol or Acetonitrile).
- Rinse 1: Add solvent, cap, vortex/shake, pour solvent into Hazardous Waste.
- Rinse 2: Repeat.
- Rinse 3: Repeat.

- Final Step: Deface the label on the vial. The vial is now "RCRA Empty" and can be disposed of in the Glass/Sharps bin.

Spill Response & Decontamination[12]

In the event of a spill (solid powder or stock solution), rapid containment is necessary to prevent environmental release.

Spill Workflow



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Figure 2: Immediate Spill Response Protocol.

Decontamination Solution

- Surface Cleaning: Use a detergent solution (e.g., Alconox) followed by a water rinse.
- Solvent Wipe: For final verification, wipe the area with a methanol-dampened paper towel to pick up hydrophobic residues.
- Waste: All paper towels and gloves used in cleanup must be bagged and tagged as Hazardous Waste (Solid, Debris contaminated with U192).

References

- United States Environmental Protection Agency (EPA). (2024). EPA Hazardous Waste Codes (U-List). Retrieved from [\[Link\]](#)
- ResolveMass Laboratories. (2025). Deuterated Internal Standards for LC-MS Analysis. Retrieved from [\[Link\]](#)

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Sources

- 1. The Law on Pesticide Wastes – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 2. 4farmers.com.au [4farmers.com.au]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. genfarm.com.au [genfarm.com.au]
- 5. apparentag.com.au [apparentag.com.au]
- 6. agrigem.co.uk [agrigem.co.uk]
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